Crystal Structure of Monocalcium Phosphate Monohydrate: A Technical Guide

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Compound of Interest

Compound Name: *Calcium phosphate monohydrate*

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This in-depth technical guide provides a comprehensive overview of the crystal structure of mono**calcium phosphate monohydrate** (MCPM), $Ca(H_2PO_4)_2 \cdot H_2O$. The information presented is collated from seminal crystallographic studies and is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development and related fields.

Crystallographic Data

The crystal structure of mono**calcium phosphate monohydrate** was first determined by MacLennan and Beevers in 1956 and later refined by Jones and Cruickshank in 1961. The compound crystallizes in the triclinic system with the space group Pī.[1][2][3] This centrosymmetric space group implies that the crystallographic unit cell possesses an inversion center.

The fundamental crystallographic parameters for mono**calcium phosphate monohydrate** are summarized in the table below. These values represent the dimensions and angles of the unit cell, which is the basic repeating unit of the crystal lattice.

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Parameter	Value
Crystal System	Triclinic
Space Group	Pī
a	5.61 Å
b	11.89 Å
c	6.46 Å
α	98° 36'
β	118° 0'
γ	83° 23'
Unit Cell Volume	375.7 Å^3
Z (formula units per unit cell)	2

Table 1: Crystallographic Data for Mono**calcium Phosphate Monohydrate**.[1][2]

The atomic coordinates for each atom within the asymmetric unit of the crystal structure are detailed in the following table. These coordinates define the precise position of each atom and are essential for understanding the molecular geometry and intermolecular interactions.

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Atom	x	y	z
Ca	0.258	0.000	0.288
P1	0.238	0.280	0.203
P2	0.252	0.610	0.278
O1	0.033	0.203	0.213
O2	0.167	0.380	0.033
O3	0.233	0.317	0.433
O4	0.533	0.227	0.217
O5	0.033	0.683	0.217
O6	0.183	0.517	0.117
O7	0.250	0.583	0.500
O8	0.533	0.667	0.283
O(H_2O)	0.267	0.983	0.817

Table 2: Atomic Coordinates for Mono**calcium Phosphate Monohydrate**. Data extracted from the Crystallography Open Database, referencing the work of MacLennan and Beevers (1956).

Experimental Protocols

The determination of the crystal structure of mono**calcium phosphate monohydrate** was initially carried out using single-crystal X-ray diffraction techniques. The following provides a summary of the experimental methodologies employed in the foundational studies.

Crystal Growth and Sample Preparation

Single crystals of mono**calcium phosphate monohydrate** suitable for X-ray diffraction were obtained. For the initial structure determination, a lath-shaped crystal fragment with dimensions of approximately 0.7 x 0.2 x 0.1 mm was selected.[2]

Data Collection

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The crystallographic data were collected using a Weissenberg camera, a common instrument for single-crystal X-ray diffraction at the time.[2]

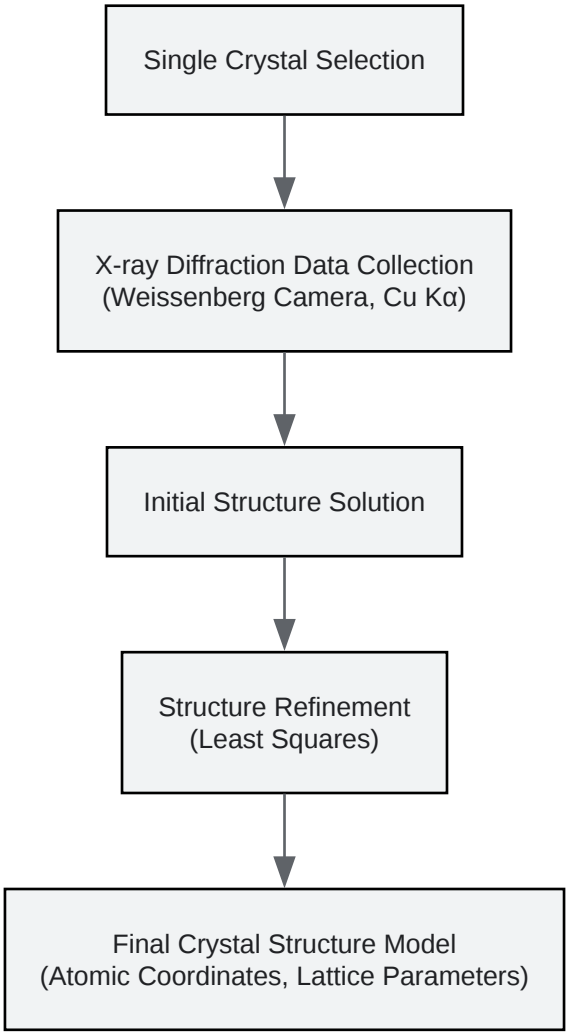
- Radiation Source: Copper Kα (Cu Kα) radiation was used to generate the X-ray beam.[2]
- Data Acquisition: Oscillation and Weissenberg photographs were taken about the principal crystallographic axes to record the diffraction patterns.[2]

Structure Solution and Refinement

The positions of the calcium, phosphorus, and oxygen atoms were determined from the analysis of the diffraction data. The initial structure was later refined using the method of least squares, which minimizes the difference between the observed and calculated structure factors.[3] This refinement allows for a more accurate determination of atomic positions and thermal vibration parameters.

Below is a generalized workflow for the crystallographic analysis of mono**calcium phosphate monohydrate**.

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Figure 1: Generalized workflow for the crystallographic analysis of MCPM.

Structural Visualization

The crystal structure of mono**calcium phosphate monohydrate** is characterized by a complex network of ionic and hydrogen bonds. The coordination environment of the calcium and phosphate ions is a key feature of the structure.

The following diagram illustrates the coordination of the calcium ion with surrounding oxygen atoms from the phosphate groups and the water molecule.

Figure 2: Coordination sphere of the Calcium ion in MCPM.

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- To cite this document: BenchChem. [Crystal Structure of Monocalcium Phosphate Monohydrate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8022116/docs#crystal-structure-of-monocalcium-phosphate-monohydrate-a-technical-guide]

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